Application Note: Anhydrous Calcium Citrate as a Calcium Standard in Spectroscopy

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Compound of Interest

Compound Name:	*Calcium citrate, anhydrous*
CAS No.:	*7693-13-2; 813-94-5*
Cat. No.:	*B2430290*

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Introduction

Accurate quantification of calcium is critical in various fields, including pharmaceutical development, food science, and clinical research. Spectroscopic techniques such as Atomic Absorption Spectroscopy (AAS) and Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES) are commonly employed for this purpose due to their high sensitivity and specificity. The accuracy of these methods relies on the purity and stability of the calcium standard used for calibration. While commercially prepared calcium standards are widely available, the use of a well-characterized primary standard like anhydrous calcium citrate ($Ca_3(C_6H_5O_7)_2$) offers a reliable and cost-effective alternative for in-house standard preparation.

Anhydrous calcium citrate is a stable, non-hygroscopic salt of citric acid with a precisely known chemical formula and molecular weight. Calcium constitutes 24.1% of the mass of anhydrous calcium citrate, a key factor in the preparation of standard solutions with accurate calcium concentrations[1]. Its use as a calcium standard provides traceability and confidence in analytical measurements.

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Physicochemical Properties of Anhydrous Calcium Citrate

A thorough understanding of the properties of anhydrous calcium citrate is essential for its use as a standard.

Property	Value	Reference
Chemical Formula	$Ca_3(C_6H_5O_7)_2$	[1][2]
Molar Mass	498.43 g/mol	[1][2]
Calcium Content (% by mass)	24.1%	[1]
Appearance	White, odorless, crystalline powder	[3][4]
Solubility in Water	Sparingly soluble (0.85 g/L at 18°C, 0.95 g/L at 25°C)	[1]
Solubility in Acid	Freely soluble in dilute 3N hydrochloric acid and 2N nitric acid	[3]

Experimental Protocols

1. Preparation of a Primary Calcium Stock Solution (1000 ppm Ca) from Anhydrous Calcium Citrate

This protocol details the preparation of a 1000 parts per million (ppm) calcium stock solution, which can be further diluted to create working standards for calibration curves.

Materials and Equipment:

- Anhydrous Calcium Citrate ($Ca_3(C_6H_5O_7)_2$, high purity grade)
- 3N Hydrochloric Acid (HCl)
- Deionized Water (Type I)
- Analytical Balance (4-decimal place)

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- 1000 mL Volumetric Flask (Class A)
- Beakers and Pipettes
- Heating plate/stirrer (optional)

Procedure:

- Drying: Dry the anhydrous calcium citrate at 150°C for 4 hours to remove any residual moisture and ensure accurate weighing[5]. Allow to cool to room temperature in a desiccator.
- Calculation: To prepare a 1000 ppm (1000 mg/L) calcium solution, the required mass of anhydrous calcium citrate is calculated as follows:
  - Mass of Calcium needed = 1000 mg = 1.000 g
  - Mass of Anhydrous Calcium Citrate = (Mass of Calcium) / (Calcium content percentage) = 1.000 g / 0.241 = 4.1494 g
- Weighing: Accurately weigh approximately 4.1494 g of the dried anhydrous calcium citrate and record the exact weight.
- Dissolution:
  - Transfer the weighed anhydrous calcium citrate to a 500 mL beaker.
  - Add approximately 100 mL of deionized water and stir to form a slurry.
  - Slowly add 10 mL of 3N HCl while stirring continuously[3]. Gentle heating may be applied to facilitate dissolution.
  - Continue stirring until the anhydrous calcium citrate is completely dissolved.
- Final Preparation:
  - Quantitatively transfer the dissolved solution to a 1000 mL volumetric flask.

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- Rinse the beaker several times with deionized water and add the rinsings to the volumetric flask.
- Dilute to the mark with deionized water, cap the flask, and invert several times to ensure homogeneity.

- Storage: Store the stock solution in a well-sealed, appropriate container.

2. Preparation of Working Calcium Standards for AAS/ICP-OES

Working standards are prepared by serial dilution of the 1000 ppm primary stock solution.

Materials and Equipment:

- 1000 ppm Calcium Stock Solution
- Deionized Water (Type I)
- Appropriate volumetric flasks and pipettes
- Lanthanum solution (for AAS, if required as a releasing agent)[6]

Procedure: Prepare a series of calibration standards by diluting the 1000 ppm stock solution. The following table provides an example for preparing standards from 1 to 10 ppm.

Target Concentration (ppm)	Volume of 1000 ppm Stock (mL)	Final Volume (mL)	Diluent
1	0.1	100	Deionized Water
2	0.2	100	Deionized Water
5	0.5	100	Deionized Water
10	1.0	100	Deionized Water

Note: For analysis by AAS, a releasing agent such as a lanthanum solution may need to be added to both the standards and samples to overcome potential chemical interferences[6]. For

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ICP-OES, matrix matching between standards and samples is recommended for optimal accuracy.

3. Protocol for Calcium Determination by Atomic Absorption Spectroscopy (AAS)

Instrumental Parameters (Typical):

- Wavelength: 422.7 nm
- Lamp: Calcium hollow-cathode lamp
- Slit Width: 0.2 nm
- Flame: Air-acetylene, reducing
- Blank: Deionized water (or matrix-matched solution)

Procedure:

- Instrument Setup: Optimize the instrument parameters as per the manufacturer's recommendations.
- Calibration: Aspirate the blank solution to zero the instrument. Sequentially aspirate the prepared working standards from the lowest to the highest concentration.
- Calibration Curve: Plot the absorbance values against the corresponding calcium concentrations to generate a calibration curve. A linear regression analysis should yield a correlation coefficient (r^2) of ≥ 0.999.
- Sample Analysis: Aspirate the appropriately diluted sample solutions and record their absorbance.
- Calculation: Determine the calcium concentration in the samples from the calibration curve. Account for any dilution factors to calculate the final concentration in the original sample.

4. Protocol for Calcium Determination by ICP-OES

Instrumental Parameters (Typical):

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- Wavelength: 317.933 nm (or other suitable emission line)
- Plasma: Argon
- Nebulizer: Standard concentric or cross-flow
- Spray Chamber: Standard Scott-type or cyclonic
- RF Power: Typically 1100-1300 W

Procedure:

- Instrument Setup: Warm up the instrument and optimize the operating parameters.
- Calibration: Analyze the blank and working standards to generate a calibration curve.
- Sample Analysis: Introduce the prepared sample solutions into the instrument.
- Calculation: The instrument software will typically calculate the concentration of calcium in the samples based on the calibration curve. Apply dilution factors to determine the concentration in the original sample.

Diagrams

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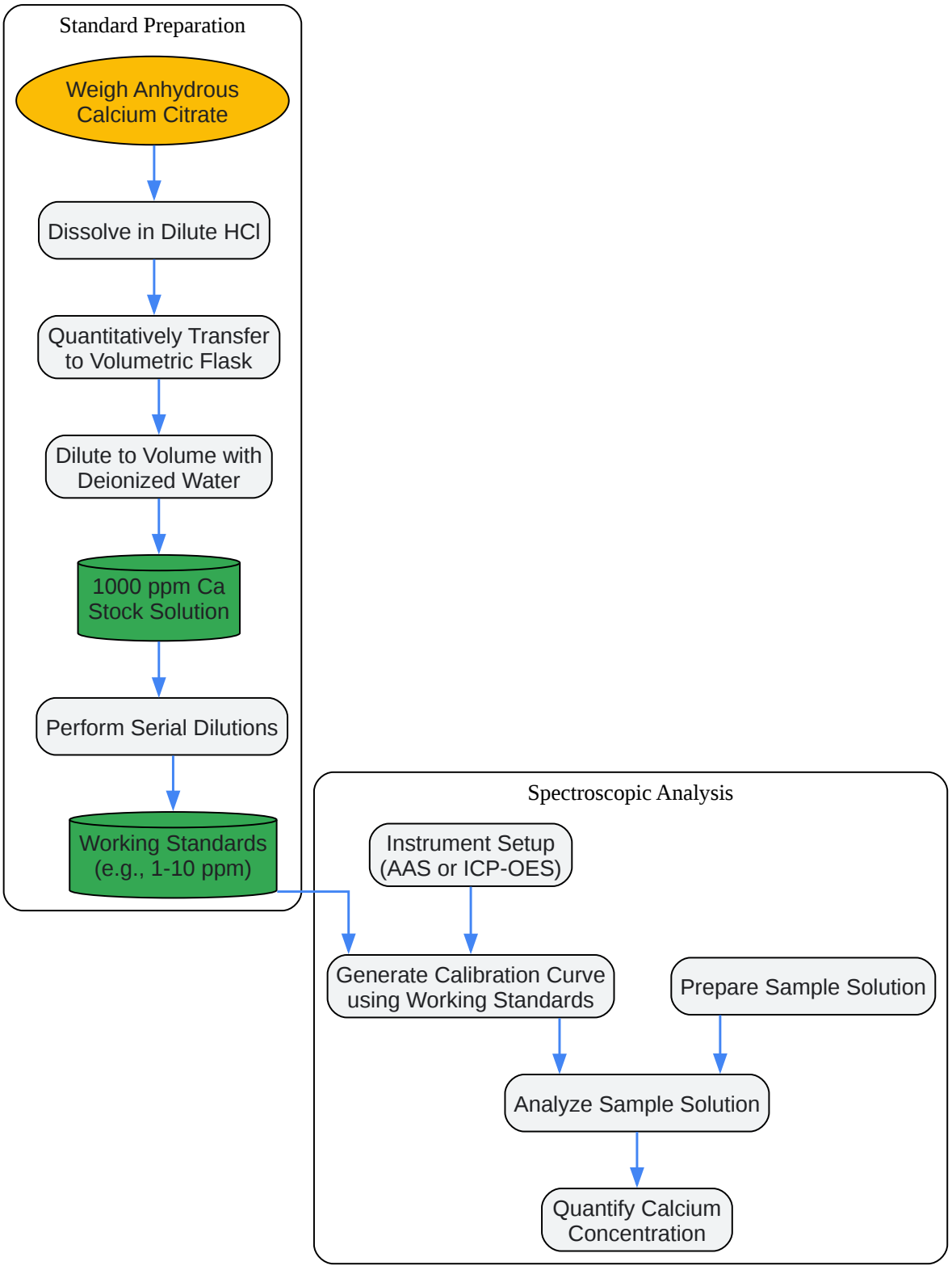

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Caption: Workflow for preparing calcium standards and performing spectroscopic analysis.

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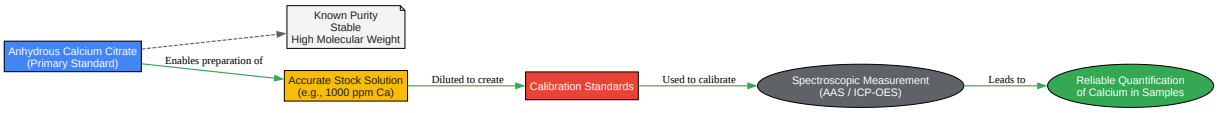

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